

An In-depth Technical Guide on (5-Bromopyrimidin-2-yl)methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (5-Bromopyrimidin-2-yl)methanol

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This whitepaper provides a concise yet comprehensive overview of the chemical compound **(5-Bromopyrimidin-2-yl)methanol**, focusing on its fundamental chemical identity, structure, and key identifiers. This information is crucial for its application in research, particularly in medicinal chemistry and drug development, where it can serve as a key building block for more complex molecules.

Chemical Identity and Nomenclature

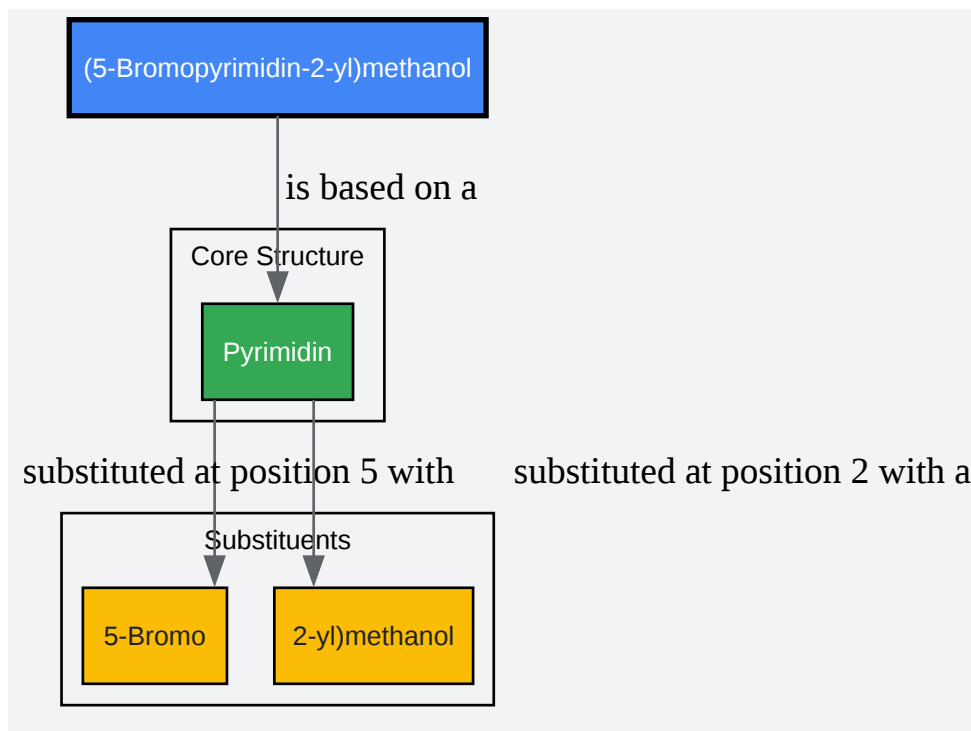
(5-Bromopyrimidin-2-yl)methanol is a substituted pyrimidine derivative. The systematic name for this compound, according to the International Union of Pure and Applied Chemistry (IUPAC), is **(5-bromopyrimidin-2-yl)methanol**^[1]. This name precisely describes the molecular structure: a methanol group (-CH₂OH) attached to the second position of a pyrimidine ring, with a bromine atom substituted at the fifth position.

Synonyms for this compound include 5-Bromo-2-(hydroxymethyl)pyrimidine and 5-Bromopyrimidine-2-methanol^[2].

Molecular Structure and Properties

The foundational aspect of any chemical compound is its structure. The structure of **(5-Bromopyrimidin-2-yl)methanol** is depicted below, illustrating the arrangement of its constituent atoms.

Chemical Structure:



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References

- 1. (5-Bromopyrimidin-2-yl)methanol | C₅H₅BrN₂O | CID 20557619 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (5-Bromopyrimidin-2-yl)methanol - Biz Trade Circle [biztradecircle.com]
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